

N-Methyl-2-pyridin-4-ylacetamide: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methyl-2-pyridin-4-ylacetamide*

Cat. No.: B3155640

[Get Quote](#)

For Research Use Only. Not for use in diagnostic procedures.

Abstract

N-Methyl-2-pyridin-4-ylacetamide is a chemical compound with the molecular formula $C_9H_{12}N_2O$. While its direct biological activity and specific applications as a research tool are not extensively documented in publicly available literature, its synthesis and chemical properties are established. This document provides an overview of its chemical characteristics and a general protocol for its synthesis, which may be of interest to researchers in medicinal chemistry and drug discovery as a potential scaffold or intermediate for the development of novel compounds.

Chemical and Physical Properties

A summary of the key chemical identifiers and properties for **N-Methyl-2-pyridin-4-ylacetamide** is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₂ N ₂ O	[1]
Molecular Weight	164.204 g/mol	[1]
CAS Number	461386-37-8	[1]
IUPAC Name	N-methyl-N-(4-methylpyridin-2-yl)acetamide	[1]
Synonyms	N-methyl-N-(4-methylpyridin-2-yl)acetamide; ZINC39081994; HE344151; KB-302292; N-(4-Methyl-2-pyridinyl)-N-methylacetamide; N-Methyl-N-(4-methyl-2-pyridinyl)acetamide	[1]
Purity	95%	[1]

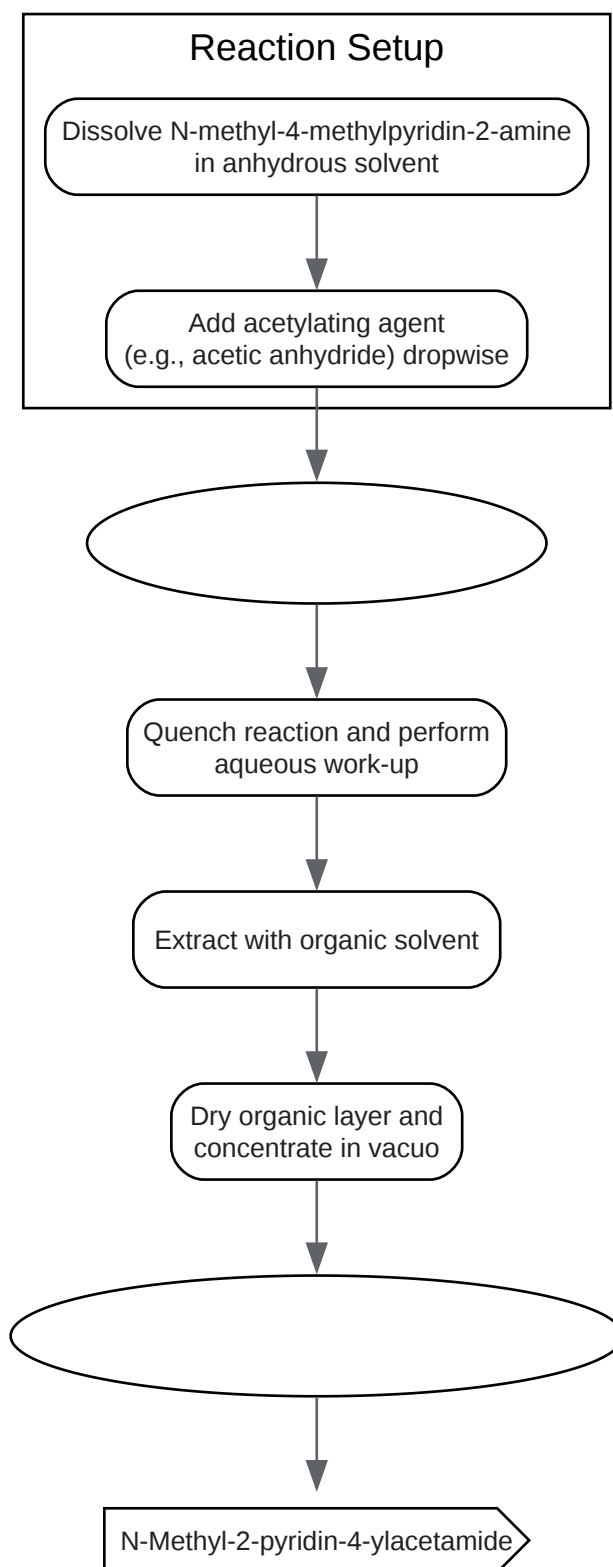
Synthesis Protocol

The synthesis of **N-Methyl-2-pyridin-4-ylacetamide** can be achieved through the acylation of N-methyl-4-methylpyridin-2-amine with an appropriate acetylating agent. A general protocol, adapted from the synthesis of similar N-acyl aminopyridine derivatives, is described below.

Materials:

- N-methyl-4-methylpyridin-2-amine
- Acetic anhydride or Acetyl chloride
- Anhydrous solvent (e.g., dichloromethane, chloroform, or pyridine)
- Base (e.g., triethylamine or pyridine, if using acetyl chloride)
- Standard laboratory glassware and magnetic stirrer
- Purification apparatus (e.g., column chromatography or recrystallization setup)

Experimental Workflow:

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **N-Methyl-2-pyridin-4-ylacetamide**.

Procedure:

- In a round-bottom flask, dissolve N-methyl-4-methylpyridin-2-amine in an appropriate anhydrous solvent.
- If using acetyl chloride, add a suitable base (e.g., triethylamine) to the solution.
- Cool the mixture in an ice bath.
- Slowly add the acetylating agent (acetic anhydride or acetyl chloride) to the stirred solution.
- Allow the reaction to proceed at room temperature for several hours, or until completion as monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of water or a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with an organic solvent (e.g., dichloromethane or ethyl acetate).
- Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel or by recrystallization to yield **N-Methyl-2-pyridin-4-ylacetamide**.

Biological Activity and Research Applications

There is a notable lack of publicly available data on the biological activity, mechanism of action, and specific uses of **N-Methyl-2-pyridin-4-ylacetamide** as a research tool. Searches of scientific literature and chemical databases do not yield significant information on its application in biological systems, its potential targets, or its effects on signaling pathways.

Researchers interested in the potential biological effects of this compound would need to conduct initial in vitro and in vivo screening studies to determine its pharmacological profile.

Conclusion

N-Methyl-2-pyridin-4-ylacetamide is a readily synthesizable compound. While its direct utility as a research tool is not yet established in the literature, its structure may serve as a valuable starting point or intermediate for the synthesis of more complex molecules for investigation in drug discovery and development. Further research is required to elucidate any potential biological activity and to establish its role as a research tool.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [N-Methyl-2-pyridin-4-ylacetamide: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3155640#n-methyl-2-pyridin-4-ylacetamide-as-a-research-tool]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com